

An In-depth Technical Guide to Carboxy Finasteride: Chemical Identity, Synthesis, and Analysis

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Compound of Interest

Compound Name: Carboxy finasteride

Cat. No.: B195190

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **carboxy finasteride**, the major urinary metabolite of the 5 α -reductase inhibitor, finasteride. This document details its chemical identifiers, proposed synthesis, analytical methodologies, and its formation within the biological system.

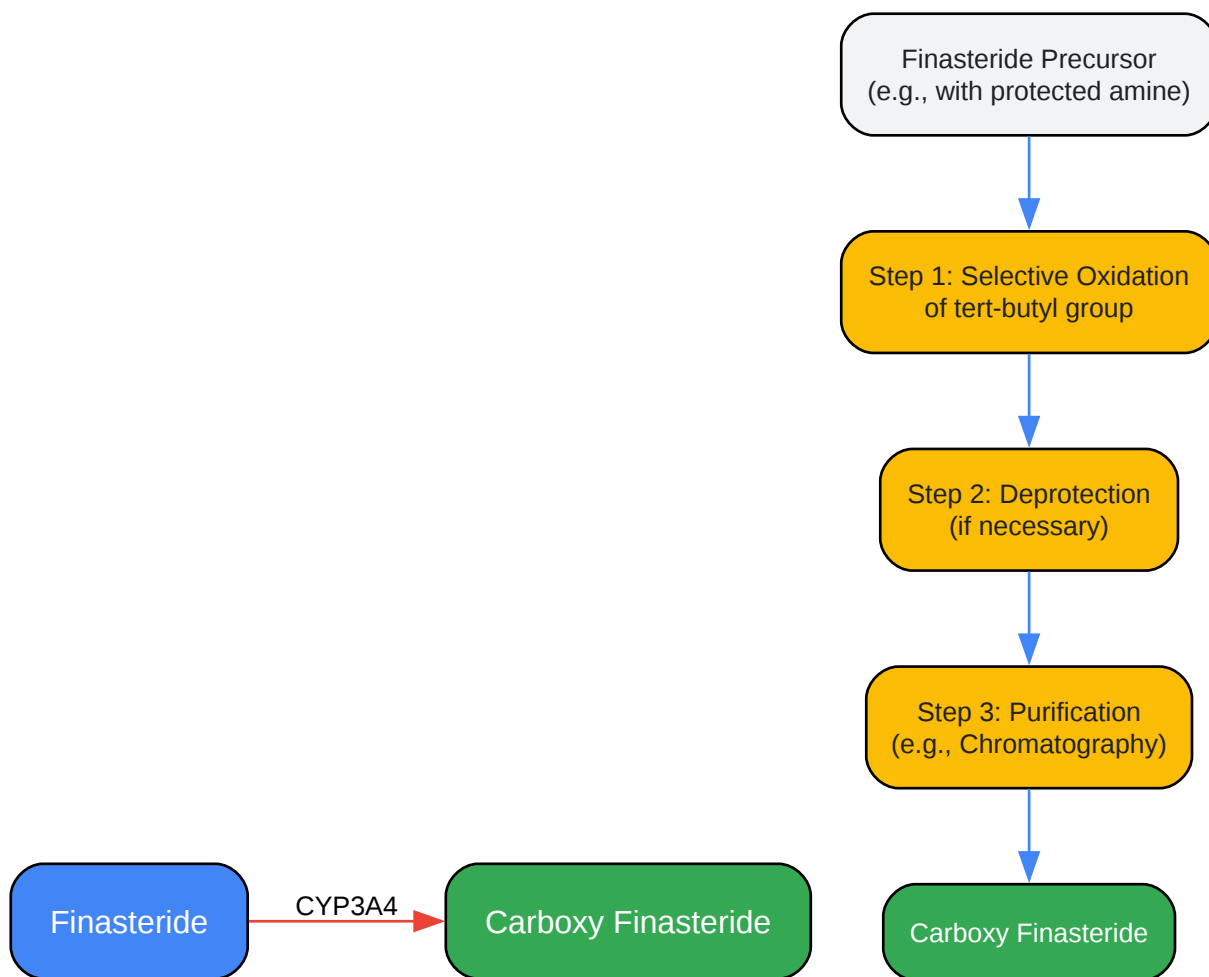
Chemical Identifiers and Properties

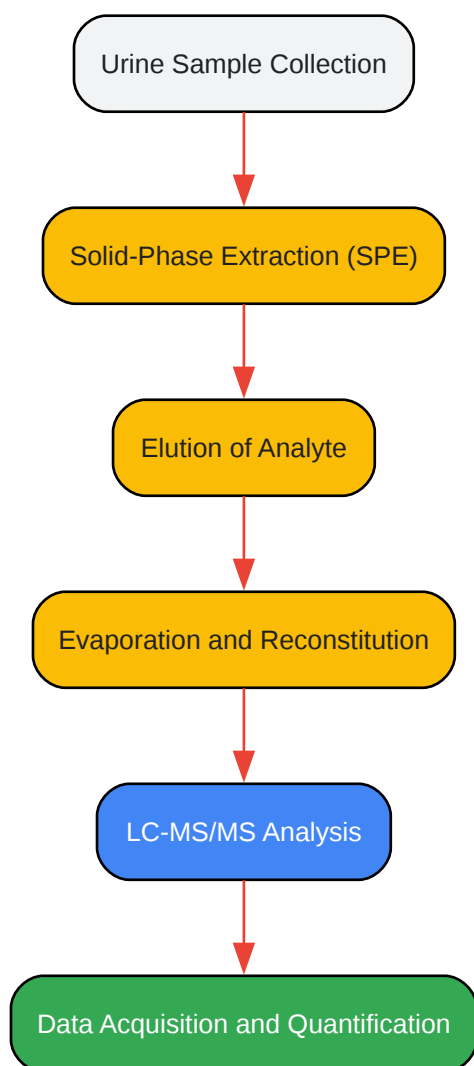
Carboxy finasteride is a key metabolite in the pharmacokinetic profiling of finasteride. A clear understanding of its chemical identity is fundamental for researchers in drug metabolism and clinical chemistry. The primary chemical identifiers and properties are summarized in the table below.

Identifier	Value	Source(s)
CAS Number	116285-37-1	[1][2]
IUPAC Name	2- [[[(1S,3aS,3bS,5aR,9aR,9bS,1 1aS)-9a,11a-dimethyl-7-oxo- 1,2,3,3a,3b,4,5,5a,6,9b,10,11- dodecahydroindeno[5,4- f]quinoline-1- carbonyl]amino]-2- methylpropanoic acid	[3][4]
Molecular Formula	C ₂₃ H ₃₄ N ₂ O ₄	[1][3][4]
Molecular Weight	402.53 g/mol	[1][4]
SMILES	C[C@]12CC[C@H]3-- INVALID-LINK-- CC[C@@H]4[C@@]3(C=CC(=O)N4)C	[5]
Synonyms	Finasteride Carboxylic Acid, 2- Methyl-N-[[[(5a,17b)-3-oxo-4- azaandrost-1-en-17- yl]carbonyl]alanine	[1]

Metabolic Pathway of Finasteride to Carboxy Finasteride

Finasteride undergoes extensive metabolism in the liver, primarily mediated by the Cytochrome P450 3A4 (CYP3A4) enzyme.[6][7][8] The biotransformation involves the oxidation of the tert-butyl group to form **carboxy finasteride**. This metabolic pathway is a critical aspect of finasteride's pharmacokinetics and clearance from the body.





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